

# Denatonium Chloride stability in different solvents

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## Compound Focus: Denatonium Chloride

CAS No.: 1674-99-3

Cat. No.: S580827

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## Denatonium Chloride: Physicochemical Profile

**Denatonium Chloride** is recognized as one of the most bitter substances known. The table below summarizes its key properties based on the available data [1] [2] [3].

Property	Description
CAS Number	1674-99-3 [1] [2]
Molecular Formula	$C_{21}H_{29}ClN_2O$ [1] [2]
Molecular Weight	360.93 g/mol [1] [2]
Appearance	White to off-white, crystalline solid [1] [2]
Melting Point	174 - 176 °C [1] [2]
Solubility (General)	Freely soluble in water and alcohol; very soluble in chloroform and methanol; very slightly soluble in ether [3].

Property	Description
Solubility (Detailed)	Slightly soluble in chloroform and methanol [1] [2].
Storage Conditions	Hygroscopic. Store in a freezer at -20°C under an inert atmosphere [1] [2].

## Experimental Protocols for Handling and Analysis

Here are foundational protocols for working with **Denatonium Chloride**. **Note:** These are general guidelines and should be validated for specific experimental conditions.

### Protocol 1: Preparation of a Stock Solution in Water

This protocol details the creation of a primary stock solution for use in various applications.

- **Objective:** To prepare an aqueous stock solution of **Denatonium Chloride** (e.g., 10 mM).
- **Materials:**
  - **Denatonium Chloride**
  - Analytical balance
  - Volumetric flask (100 mL)
  - Purified water
  - Sonicator (optional)
- **Procedure:**
  - **Weighing:** Tare a clean weighing boat on an analytical balance. Accurately weigh **36.1 mg** of **Denatonium Chloride**.
  - **Dissolution:** Transfer the weighed compound quantitatively into a 100 mL volumetric flask. Add approximately 70 mL of purified water, stopper the flask, and shake vigorously or use a sonicator to aid dissolution.
  - **Final Volume:** Once the solid is completely dissolved, dilute the solution to the 100 mL mark with purified water and mix thoroughly.
  - **Storage:** Store the stock solution as recommended (e.g., refrigerated and protected from light) and use it promptly to minimize stability issues. The solution's concentration should be verified if stored for extended periods.

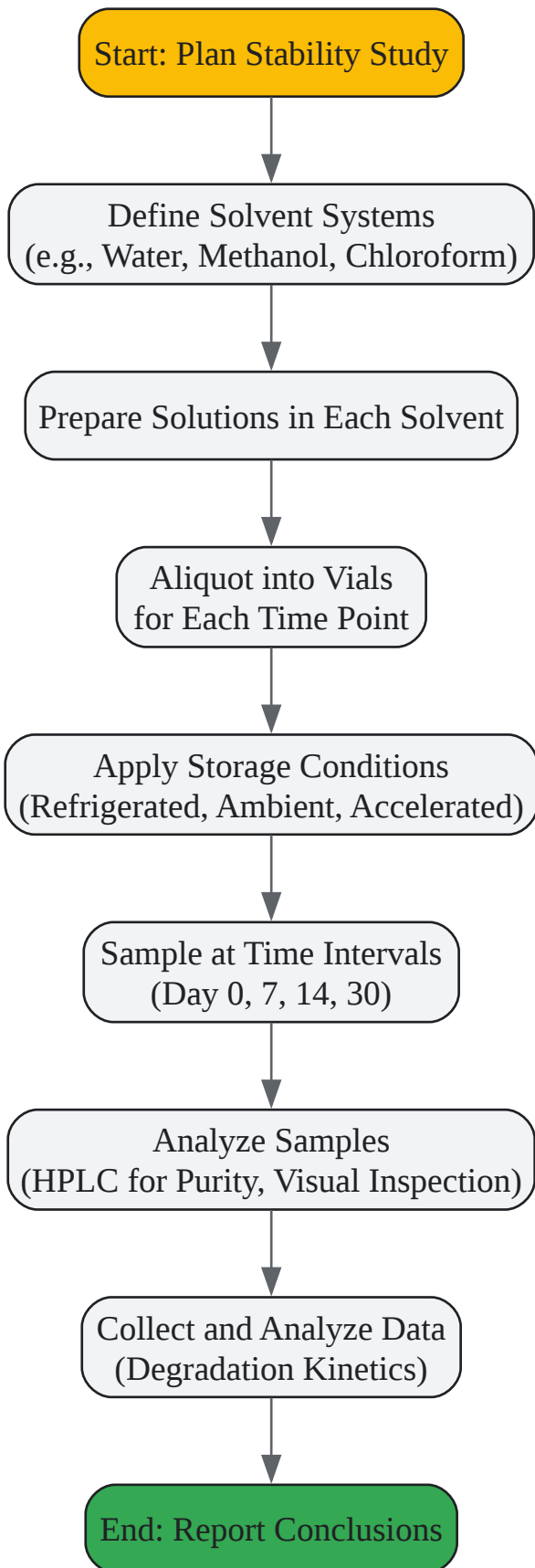
## Protocol 2: Assessing Solubility in Organic Solvents

This method provides a standardized approach to determine the solubility of **Denatonium Chloride** in various solvents.

- **Objective:** To determine the approximate solubility of **Denatonium Chloride** in a solvent of interest (e.g., methanol, chloroform).
- **Materials:**
  - **Denatonium Chloride**
  - Test solvent
  - Glass vials with caps
  - Magnetic stirrer or vortex mixer
  - Thermometer
  - Syringe filter (0.45  $\mu\text{m}$ , compatible with the solvent)
- **Procedure:**
  - **Saturation:** Add an excess amount of **Denatonium Chloride** to a known volume (e.g., 2 mL) of the solvent in a glass vial.
  - **Equilibration:** Cap the vial and agitate it continuously using a magnetic stirrer or vortex mixer for 60 minutes at a constant, recorded temperature (e.g., 25°C).
  - **Separation:** After equilibration, allow any undissolved material to settle. Pass the saturated solution through a 0.45  $\mu\text{m}$  syringe filter to remove all particulate matter.
  - **Quantification:** Evaporate a known, precise volume of the filtrate to dryness. Weigh the residual solid to calculate the concentration of the saturated solution (solubility in mg/mL or mM).

## Experimental Workflow for Stability Testing

The following diagram illustrates a logical workflow for conducting a stability study of **Denatonium Chloride** in various solvents, which would be the core of a complete application note.



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*Experimental Workflow for Stability Testing*

## Critical Considerations for Researchers

- **Hygroscopic Nature: Denatonium Chloride** is **hygroscopic** [1] [2]. Always handle the powder in a dry environment, such as a glove box or under a dry nitrogen atmosphere, and ensure containers are tightly sealed after use to prevent absorption of moisture.
- **Storage Conditions:** The recommendation to store the solid at **-20°C under an inert atmosphere** [1] [2] strongly suggests sensitivity to both temperature and oxidation. Adhering to these conditions is critical for maintaining long-term stability.
- **Analytical Verification:** Due to the lack of specific stability data, any solution of **Denatonium Chloride** should be considered potentially unstable. Its concentration and chemical purity must be verified using appropriate analytical methods (e.g., HPLC, UV-Vis spectroscopy) immediately before use in critical experiments.
- **Solubility Discrepancy:** Note the slight variation in reported solubility in chloroform and methanol ("very soluble" [3] vs. "slightly soluble" [1] [2]). This underscores the need to empirically confirm solubility for your specific lot and experimental conditions.

## Knowledge Gaps and Recommended Research

The available information confirms **Denatonium Chloride's** basic properties but lacks the specific stability data required for robust application notes.

- **Missing Data:** The search results do not provide information on degradation rates, formation of impurities, or the effect of pH on stability in solution over time.
- **Next Steps:** To fill these gaps, you may need to consult specialized chemical databases (e.g., SciFinder, Reaxys), perform a thorough review of scientific journal articles, or conduct the stability study outlined above in your own laboratory.

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## References

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2. | 1674-99-3 Denatonium chloride [chemicalbook.com]
3. Reference Tables: Description and Solubility - D [pharmacopeia.cn]

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